

Unveiling Neuroprotection: A Comparative Analysis of Psoracorylifol B Alternatives

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Compound of Interest

Compound Name: *Psoracorylifol B*

Cat. No.: *B15563374*

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While direct research on the neuroprotective effects of **Psoracorylifol B** remains limited, compelling evidence highlights the therapeutic potential of other phytochemical constituents isolated from *Psoralea corylifolia*. This guide provides a comprehensive comparison of the neuroprotective properties of these compounds—bakuchiol, neobavaisoflavone, angelicin, and isobavachalcone—alongside well-established neuroprotective agents such as curcumin, resveratrol, and quercetin. The data presented herein is intended to inform researchers, scientists, and drug development professionals in their pursuit of novel therapies for neurodegenerative diseases.

This comparative analysis delves into the quantitative neuroprotective effects, underlying molecular mechanisms, and detailed experimental protocols for each compound. By presenting this information in a structured and objective manner, this guide aims to facilitate the replication of published findings and accelerate the discovery of new therapeutic leads.

Quantitative Comparison of Neuroprotective Effects

The neuroprotective efficacy of the selected compounds has been evaluated in various in vitro models of neuronal damage. The following tables summarize the key quantitative findings from these studies, focusing on cell viability in response to oxidative stress.

Neuroprotective Effects of *Psoralea corylifolia* Constituents against H₂O₂-Induced Toxicity in HT22 Cells

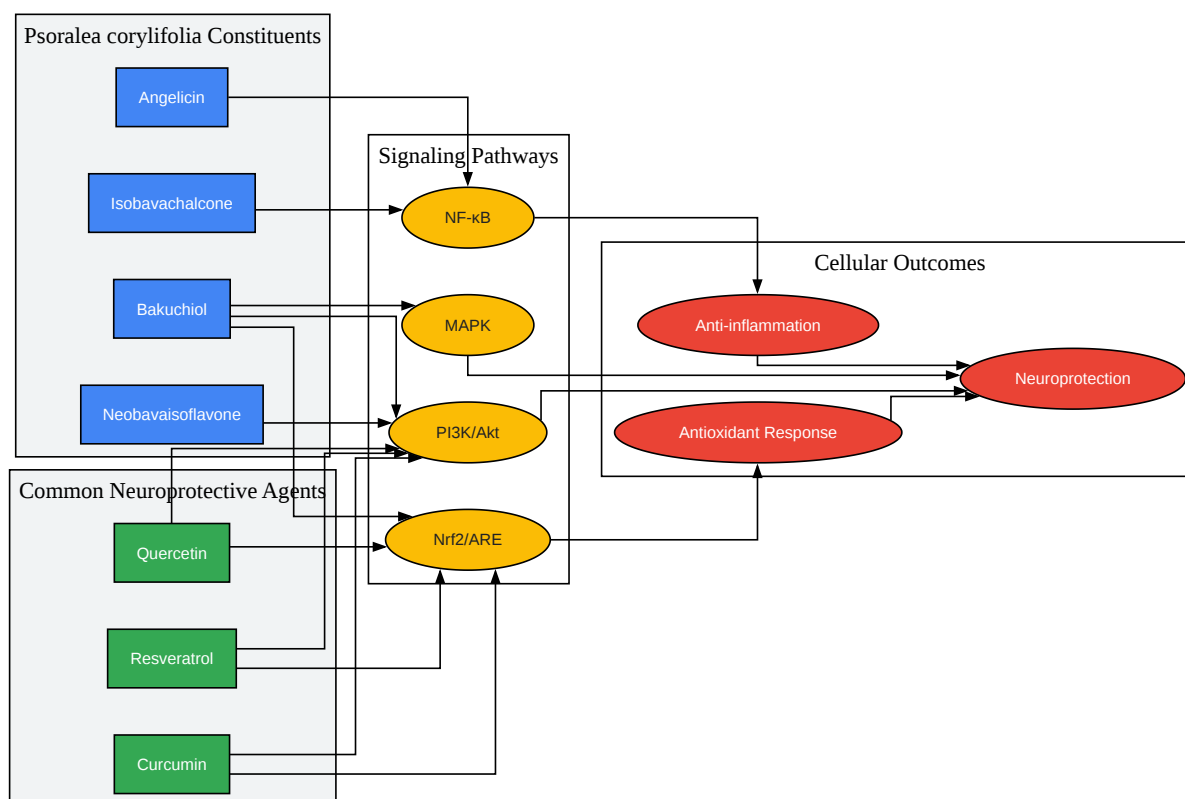
Compound	Concentration	H ₂ O ₂ Concentration	Cell Viability (% of Control)	Reference
Bakuchiol	10 µM	250 µM	~80%	[1]
25 µM	250 µM	~90%	[1]	
Neobavaisoflavone	10 µM	250 µM	~75%	[1]
25 µM	250 µM	~85%	[1]	
Isobavachalcone	10 µM	250 µM	~70%	[1]
25 µM	250 µM	~75%	[1]	
Angelicin	10 µM	250 µM	~60%	[1]
25 µM	250 µM	~65%	[1]	
Carvedilol (Positive Control)	10 µM	250 µM	~85%	[1]

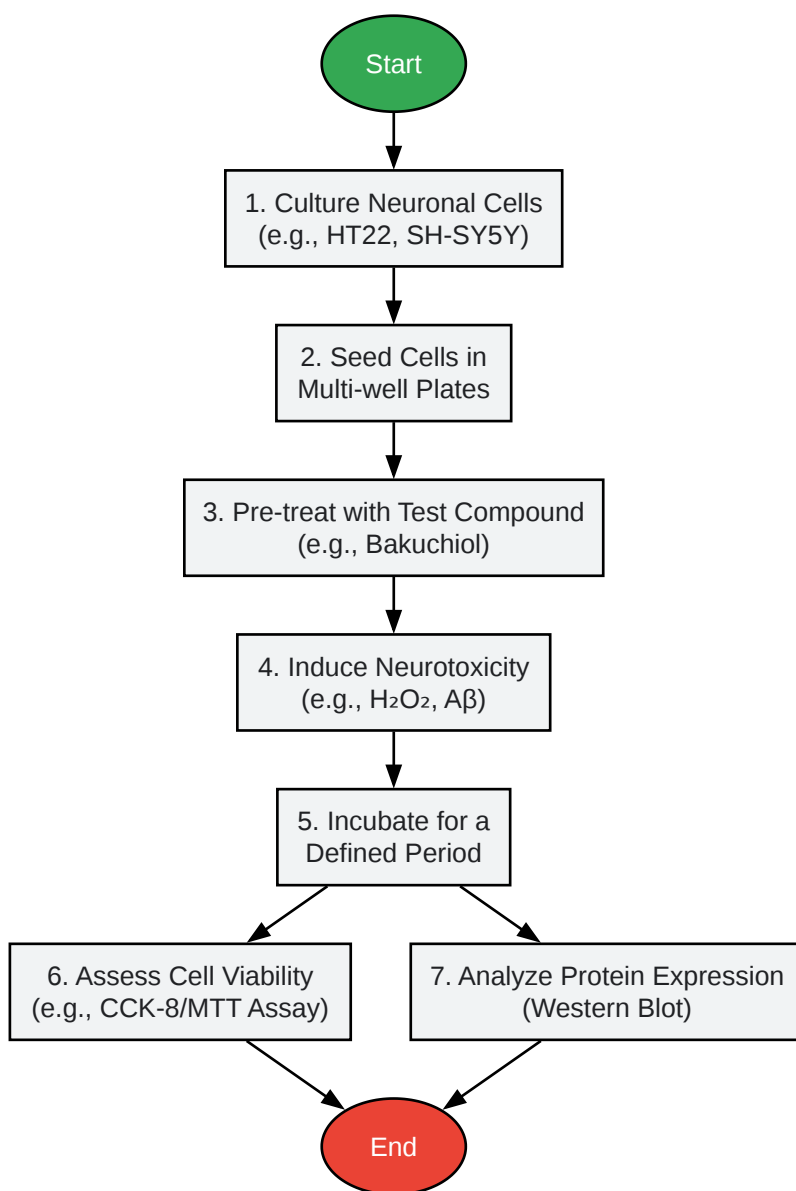
Neuroprotective Effects of Common Phytochemicals in Various Neuronal Cell Lines

Compound	Cell Line	Toxin and Concentration	Compound Concentration	Cell Viability (% of Control)	Reference
Curcumin	HT22	10 μ M A β	1 μ M	Significantly increased vs. A β alone	[2]
HT22	10 μ M A β	5 μ M	Significantly increased vs. A β alone	[3]	
Resveratrol	PC12	High Glucose	Not specified	Increased vs. High Glucose alone	[4]
Quercetin	SH-SY5Y	100 μ M 6-OHDA	50 nM	Significantly increased vs. 6-OHDA alone	[5]
SH-SY5Y	A β	Not specified	Significantly enhanced	[6]	

Key Signaling Pathways in Neuroprotection

The neuroprotective effects of these compounds are mediated through the modulation of several critical intracellular signaling pathways that regulate cellular survival, inflammation, and antioxidant responses.





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